

# comparative analysis of the environmental impact of 2-(2-Butoxyethoxy)ethyl benzoate

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## Compound of Interest

Compound Name: 2-(2-Butoxyethoxy)ethyl benzoate

Cat. No.: B3191452

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A comparative analysis of the environmental impact of **2-(2-Butoxyethoxy)ethyl benzoate** reveals significant data gaps for the substance itself, with its primary characterization being a GHS classification as "Toxic to aquatic life with long lasting effects"[1]. To provide a comprehensive environmental profile, this guide compares it with structurally related and functionally similar alternatives: 2-(2-Butoxyethoxy)ethanol (also known as Diethylene Glycol Monobutyl Ether, DEGBE), 2-(2-Butoxyethoxy)ethyl acetate, and the simpler ethyl benzoate. These alternatives have more extensive environmental data available, allowing for an informed assessment of the likely environmental profile of **2-(2-Butoxyethoxy)ethyl benzoate**.

## Comparative Environmental Impact Data

The environmental fate and ecotoxicity of **2-(2-Butoxyethoxy)ethyl benzoate** and its alternatives are summarized below. Data for the target compound is limited, and therefore, properties are often inferred from its structural analogues.

Table 1: Physicochemical Properties and Identifiers

Property	2-(2-Butoxyethoxy) ethyl benzoate	2-(2-Butoxyethoxy) ethanol (DEGBE)	2-(2-Butoxyethoxy) ethyl acetate	Ethyl Benzoate
CAS Number	5451-76-3[1]	112-34-5[2]	124-17-4[3]	93-89-8[4]
Molecular Formula	C <sub>13</sub> H <sub>18</sub> O <sub>3</sub> [1]	C <sub>8</sub> H <sub>18</sub> O <sub>3</sub> [2]	C <sub>10</sub> H <sub>20</sub> O <sub>4</sub> [5]	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub> [4]
Molecular Weight	222.28 g/mol [1]	162.23 g/mol [2]	204.26 g/mol (approx.)	150.17 g/mol [4]
Water Solubility	Data not available	955 g/L @ 20°C[2]	Miscible[5]	0.72 mg/mL @ 25°C[4]

Table 2: Environmental Fate and Bioaccumulation

Parameter	2-(2-Butoxyethoxy) ethyl benzoate	2-(2-Butoxyethoxy) ethanol (DEGBE)	2-(2-Butoxyethoxy) ethyl acetate	Ethyl Benzoate
Biodegradability	Data not available	Readily biodegradable (89-93% in 28d, OECD 301C)[2][6]	Readily biodegradable (73% in 20d, OECD 301D)[7]	Data not available
Log K <sub>ow</sub> (Octanol-Water Partition Coeff.)	Data not available	0.56 - 1.0[2][8]	1.7[3]	2.64[4]
Bioaccumulation Potential	Data not available	Low (BCF < 100)[6]	Low (Expected, Log K <sub>ow</sub> < 4)[7]	Low to Moderate
Soil Mobility (Koc)	Data not available	Very high (Koc ≈ 2-3.6)[6][8]	Data not available	Data not available

Table 3: Ecotoxicity Data

Endpoint	2-(2-Butoxyethoxy) ethyl benzoate	2-(2-Butoxyethoxy) ethanol (DEGBE)	2-(2-Butoxyethoxy) ethyl acetate	Ethyl Benzoate
GHS Aquatic Hazard	Aquatic Chronic 2: Toxic to aquatic life with long lasting effects[1]	Not classified	Not classified	Data not available
Fish Acute Toxicity (LC <sub>50</sub> )	Data not available	>100 mg/L (96h, Lepomis macrochirus)[6]	<70 mg/L (96h) [3]	Data not available
Daphnia Acute Toxicity (EC <sub>50</sub> )	Data not available	>100 mg/L (48h, Daphnia magna) [6]	664 mg/L (48h, Daphnia magna) [7]	Data not available
Algae Acute Toxicity (ErC <sub>50</sub> )	Data not available	>100 mg/L (96h, Scenedesmus sp.)[6]	1570 mg/L[3]	Data not available

## Experimental Protocols

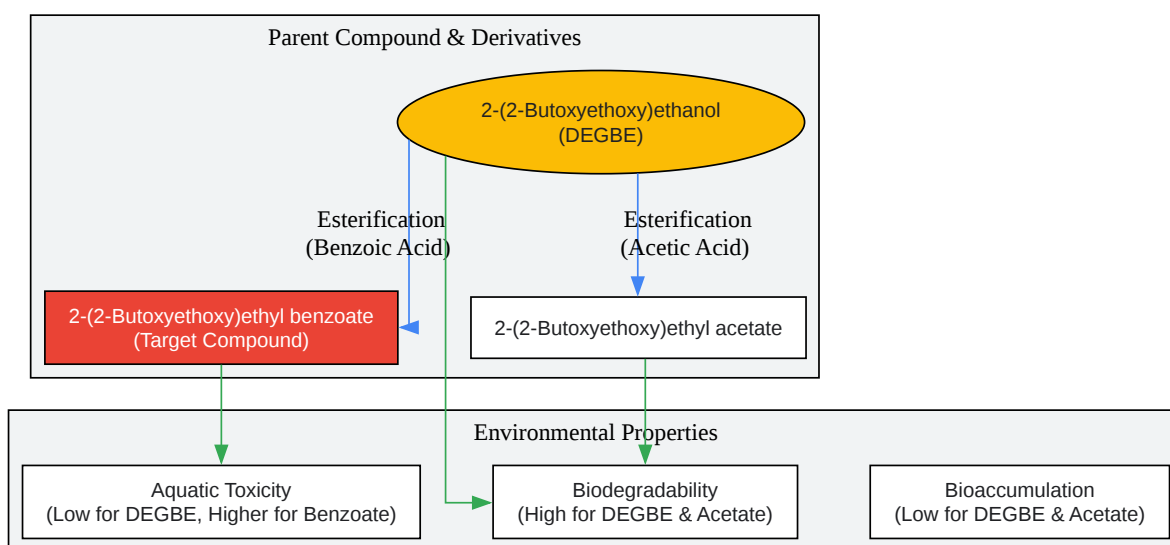
The data presented for the alternative compounds are based on standardized testing guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD).

- Ready Biodegradability (OECD 301): These tests, such as the OECD 301C (Modified MITI Test) and OECD 301D (Closed Bottle Test), assess the potential for a chemical to be rapidly biodegraded in an aerobic aquatic environment. A substance is considered "readily biodegradable" if it meets a specific percentage of degradation (e.g., >60% of theoretical CO<sub>2</sub> production or O<sub>2</sub> consumption) within a 28-day window. For example, DEGBE showed 89-93% degradation in 28 days under OECD 301C guidelines[6].

- **Acute Fish Toxicity (OECD 203):** This test determines the concentration of a substance that is lethal to 50% of a test fish population ( $LC_{50}$ ) over a 96-hour period. For DEGBE, the 96-hour  $LC_{50}$  for the Bluegill sunfish was found to be 1,300 mg/L[6].
- **Acute Daphnia Immobilisation (OECD 202):** This study measures the concentration at which 50% of the water flea (*Daphnia magna*) population is immobilized ( $EC_{50}$ ) after 48 hours of exposure. The 48-hour  $EC_{50}$  for DEGBE in *Daphnia magna* was greater than 100 mg/L[6].
- **Algal Growth Inhibition (OECD 201):** This test evaluates the effect of a substance on the growth of algae, typically over 72 or 96 hours. The endpoint is the concentration that inhibits growth rate by 50% ( $ErC_{50}$ ). For DEGBE, the 96-hour  $ErC_{50}$  for *Scenedesmus* sp. exceeded 100 mg/L[6].

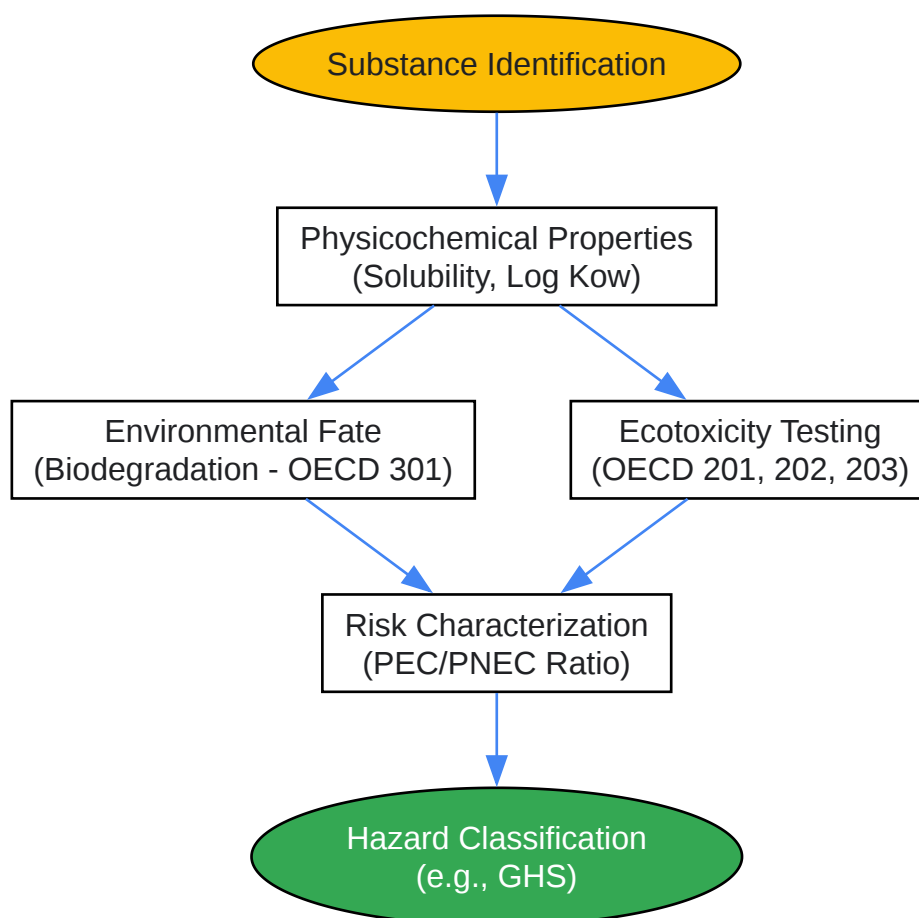
## Visualizations

The following diagrams illustrate key relationships and processes relevant to the environmental assessment of these compounds.



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Caption: Relationship between the parent alcohol (DEGBE) and its ester derivatives.



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Caption: Standard workflow for environmental impact and risk assessment of a chemical.

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## References

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